

Unraveling the Crystalline Landscape of Tin(IV) Iodide: A Technical Guide

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Compound of Interest

Compound Name: *Tin(IV) iodide*

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This technical guide provides a comprehensive overview of the crystal structure of **tin(IV) iodide** (SnI_4), a compound of significant interest in various fields of chemical research and materials science. This document is intended for researchers, scientists, and drug development professionals seeking detailed structural information and experimental protocols related to this inorganic compound. While the terms "alpha (α)" and "beta (β)" are not conventionally used in the existing literature to distinguish polymorphs of **tin(IV) iodide**, this guide will detail the two known cubic crystal structures documented for this material.

Introduction to the Crystal Structures of Tin(IV) Iodide

Tin(IV) iodide, also known as stannic iodide, is a bright orange solid at standard conditions.^[1] It is a tetrahedral molecule that crystallizes in a cubic system.^[1] The most commonly reported and experimentally verified crystal structure possesses the space group Pa-3. A second, less common cubic structure with the space group P-43m is also documented, primarily in computational materials databases. This guide will present the crystallographic data for both structures to facilitate a comparative analysis.

Crystallographic Data

The quantitative crystallographic data for the two known cubic structures of **tin(IV) iodide** are summarized in the tables below for ease of comparison.

Table 1: Crystallographic Data for **Tin(IV) Iodide** (Space Group: Pa-3)

Parameter	Value
Crystal System	Cubic
Space Group	Pa-3
Space Group Number	205
Lattice Parameter (a)	12.26 Å ^[2]
Formula Units per Unit Cell (Z)	8 ^[2]
Sn-I Bond Length	~2.69 Å ^{[1][3]}
Coordination Geometry of Sn	Tetrahedral ^[3]

Table 2: Crystallographic Data for **Tin(IV) Iodide** (Space Group: P-43m)

Parameter	Value
Crystal System	Cubic
Space Group	P-43m
Space Group Number	215
Lattice Parameter (a)	6.36 Å
Formula Units per Unit Cell (Z)	1
Sn-I Bond Length	~2.69 Å
Coordination Geometry of Sn	Tetrahedral

Experimental Protocols

The synthesis of **tin(IV) iodide** is typically achieved through the direct reaction of elemental tin and iodine. The resulting product is the commonly observed cubic form with the space group Pa-3. Specific protocols to selectively synthesize the P-43m structure are not well-documented in the literature.

General Synthesis of Tin(IV) Iodide (Pa-3)

Materials:

- Tin (Sn), powder or granules
- Iodine (I₂), crystals
- Toluene (or other nonpolar solvent such as dichloromethane)

Procedure:

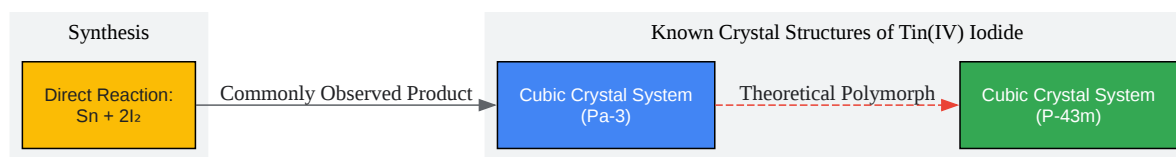
- In a round-bottom flask equipped with a reflux condenser, combine elemental tin and iodine in a stoichiometric ratio ($\text{Sn} + 2\text{I}_2 \rightarrow \text{SnI}_4$).
- Add a suitable nonpolar solvent, such as toluene, to the flask.
- Gently heat the mixture to initiate the reaction. The reaction is exothermic and may become self-sustaining.
- Continue heating under reflux until the characteristic purple vapor of iodine is no longer visible, and the solution turns a red-brown color.
- Filter the hot solution to remove any unreacted tin.
- Allow the filtrate to cool, which will cause the bright orange crystals of **tin(IV) iodide** to precipitate.
- Collect the crystals by filtration and wash with a small amount of cold solvent.
- The crystals can be further purified by recrystallization.

Characterization:

The identity and purity of the synthesized **tin(IV) iodide** can be confirmed using techniques such as melting point determination (literature value: 143-144 °C), X-ray diffraction (XRD) to confirm the crystal structure, and elemental analysis.[1]

Structural Relationship

The two documented crystal structures of **tin(IV) iodide** are both cubic and feature tetrahedrally coordinated tin atoms. The primary difference lies in the symmetry and packing of the SnI_4 molecules within the crystal lattice, as defined by their respective space groups. The Pa-3 structure is the more complex of the two, with a larger unit cell containing eight formula units. The P-43m structure represents a simpler arrangement with only one formula unit per unit cell.



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Caption: Relationship between the two documented cubic crystal structures of **Tin(IV) Iodide**.

Conclusion

This technical guide has detailed the known crystal structures of **tin(IV) iodide**, providing comprehensive crystallographic data and a standardized synthesis protocol. While the "alpha" and "beta" nomenclature is not established for SnI_4 , the existence of two distinct cubic polymorphs offers avenues for further research into their phase relationship and the specific conditions that may favor the formation of the less common P-43m structure. The information presented herein serves as a valuable resource for scientists and researchers working with this important inorganic compound.

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